Spectroscopic Data of 5-Methoxy-6-methylpyridin-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*5-Methoxy-6-methylpyridin-2-amine*
CAS No.:	*52334-83-5*
Cat. No.:	*B1592208*

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This guide provides an in-depth analysis of the spectroscopic data for the heterocyclic compound **5-Methoxy-6-methylpyridin-2-amine**. Designed for researchers, scientists, and professionals in drug development, this document offers a comprehensive examination of its structural features through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The protocols and interpretations presented herein are grounded in established principles and data from analogous structures to provide a robust framework for characterization.

Introduction to **5-Methoxy-6-methylpyridin-2-amine**

5-Methoxy-6-methylpyridin-2-amine is a substituted pyridine derivative of interest in medicinal chemistry and materials science.[1] The arrangement of the amino, methoxy, and methyl groups on the pyridine ring dictates its electronic properties, reactivity, and potential biological activity. Accurate structural elucidation through spectroscopic methods is paramount for its application in synthesis and drug design. This guide will detail the expected spectroscopic signatures of this molecule and provide the rationale behind the interpretation of its spectra.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

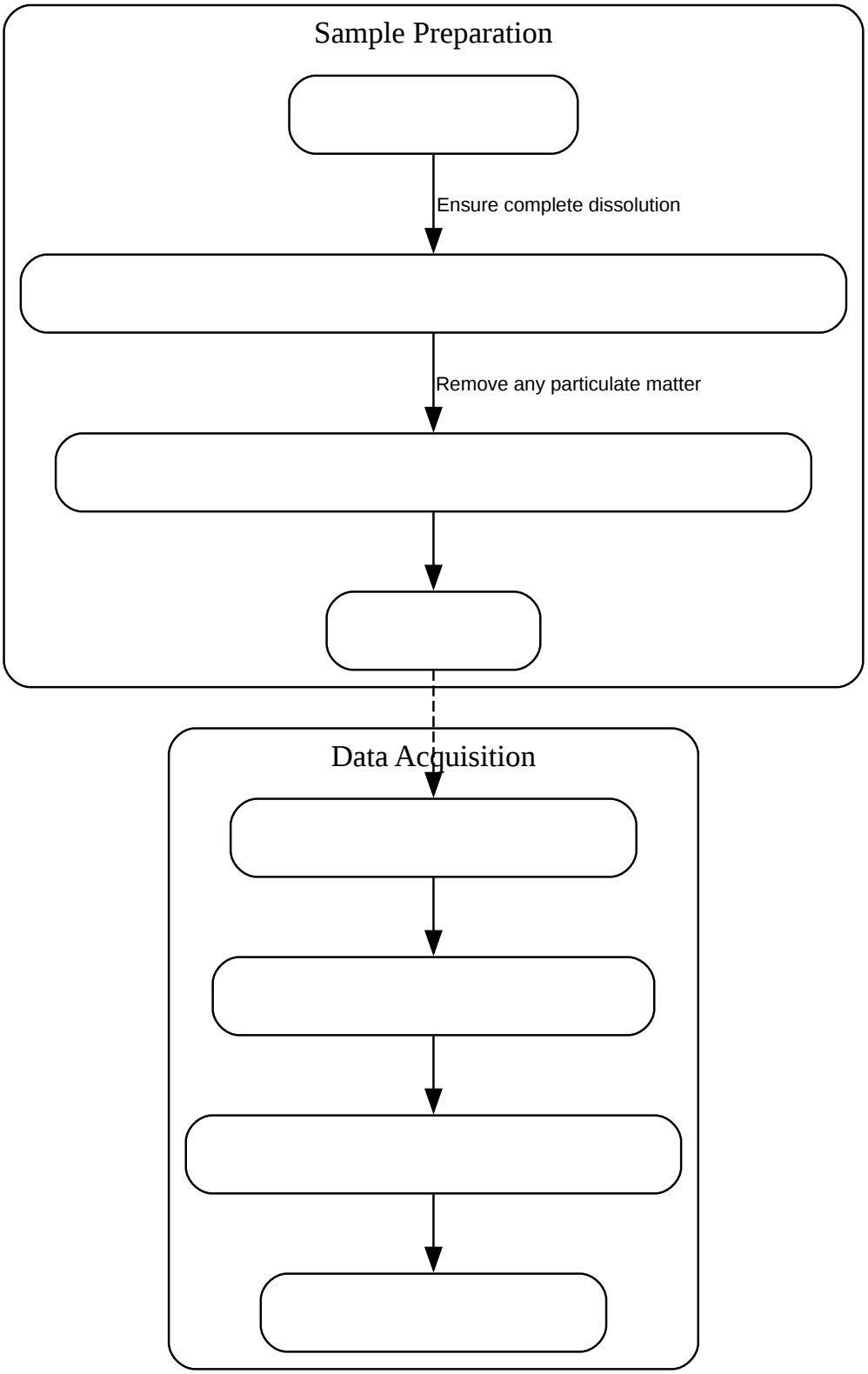
NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **5-Methoxy-6-methylpyridin-2-amine**, both ^{1}H and ^{13}C NMR are essential for unambiguous structural confirmation.

Experimental Protocol: NMR Data Acquisition

The following protocol outlines a standardized procedure for acquiring high-quality NMR data for aminopyridine samples.

Sample Preparation Workflow

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Caption: Workflow for NMR sample preparation and data acquisition.

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Detailed Steps:

- Sample Weighing and Dissolution: Accurately weigh approximately 5-10 mg of **5-Methoxy-6-methylpyridin-2-amine**. The choice of deuterated solvent is critical; Chloroform-d ($CDCl_3$) is a common choice, though Dimethyl sulfoxide-d_6 (DMSO-d_6) can be used if solubility is an issue.[2] Dissolve the sample in about 0.6 mL of the chosen solvent in a small, clean vial.[3]
- Filtration and Transfer: To ensure a homogenous sample free of particulate matter which can degrade spectral quality, filter the solution through a Pasteur pipette containing a small plug of cotton or glass wool directly into a clean NMR tube.[4]
- Spectrometer Setup: Insert the NMR tube into the spectrometer. The instrument's field is locked onto the deuterium signal of the solvent to correct for any magnetic field drift. Shimming is then performed to optimize the homogeneity of the magnetic field across the sample, which is crucial for obtaining sharp spectral lines.
- Data Acquisition: Acquire the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum. For ^{13}C NMR, a proton-decoupled experiment is standard to produce singlets for each unique carbon atom.

Predicted ^1H NMR Spectroscopic Data

The predicted ^1H NMR spectrum of **5-Methoxy-6-methylpyridin-2-amine** is based on the analysis of structurally similar compounds, such as 2-amino-5-methylpyridine and 2-amino-6-methylpyridine.[5][6]

Table 1: Predicted ^1H NMR Data for **5-Methoxy-6-methylpyridin-2-amine** (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~6.8 - 7.2	d	1H	H-3	The proton at position 3 is expected to be a doublet due to coupling with the proton at position 4.
~6.2 - 6.6	d	1H	H-4	The proton at position 4 will appear as a doublet due to coupling with the proton at position 3.
~4.5 - 5.0	br s	2H	$-NH_2$	The amino protons typically appear as a broad singlet and their chemical shift can be concentration and solvent dependent.
~3.8 - 4.0	s	3H	$-OCH_3$	The methoxy protons will be a sharp singlet as there are no adjacent protons to couple with.

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~2.2 - 2.4	s	3H	$-CH_3$	The methyl protons on the pyridine ring will also be a singlet.

Interpretation:

- Aromatic Protons: The two protons on the pyridine ring (H-3 and H-4) will appear as doublets due to their mutual coupling. The electron-donating amino and methoxy groups will shield these protons, causing them to appear at a relatively upfield chemical shift for aromatic protons.
- Amino Protons: The protons of the primary amine will likely be a broad singlet. The chemical shift can vary and the peak may be broadened due to quadrupole effects of the nitrogen atom and exchange with trace amounts of water.
- Methoxy and Methyl Protons: The methoxy and methyl groups will each exhibit a sharp singlet, as they are not coupled to any other protons. Their chemical shifts are in the expected regions for such functional groups attached to an aromatic ring.

Predicted ^{13}C NMR Spectroscopic Data

The predicted ^{13}C NMR chemical shifts are based on the additivity effects of the substituents on the pyridine ring.

Table 2: Predicted ^{13}C NMR Data for **5-Methoxy-6-methylpyridin-2-amine** (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Rationale
~158 - 162	C-2	The carbon bearing the amino group is expected to be significantly deshielded.
~105 - 110	C-3	This carbon is shielded by the adjacent amino group.
~115 - 120	C-4	The chemical shift of this carbon is influenced by the methoxy group at the para-position.
~145 - 150	C-5	The carbon attached to the electron-donating methoxy group will be deshielded.
~140 - 145	C-6	The carbon bearing the methyl group will be deshielded.
~55 - 60	-OCH_3	Typical chemical shift for a methoxy carbon attached to an aromatic ring.
~15 - 20	-CH_3	Typical chemical shift for a methyl group attached to an aromatic ring.

Interpretation:

The chemical shifts of the pyridine ring carbons are influenced by the electronic effects of the substituents. The amino group at C-2 and the methoxy group at C-5 are electron-donating, which will affect the electron density and thus the chemical shifts of the ring carbons. The carbon atoms directly attached to the electronegative nitrogen and oxygen atoms (C-2, C-5, and C-6) are expected to be the most deshielded.

Infrared (IR) Spectroscopy

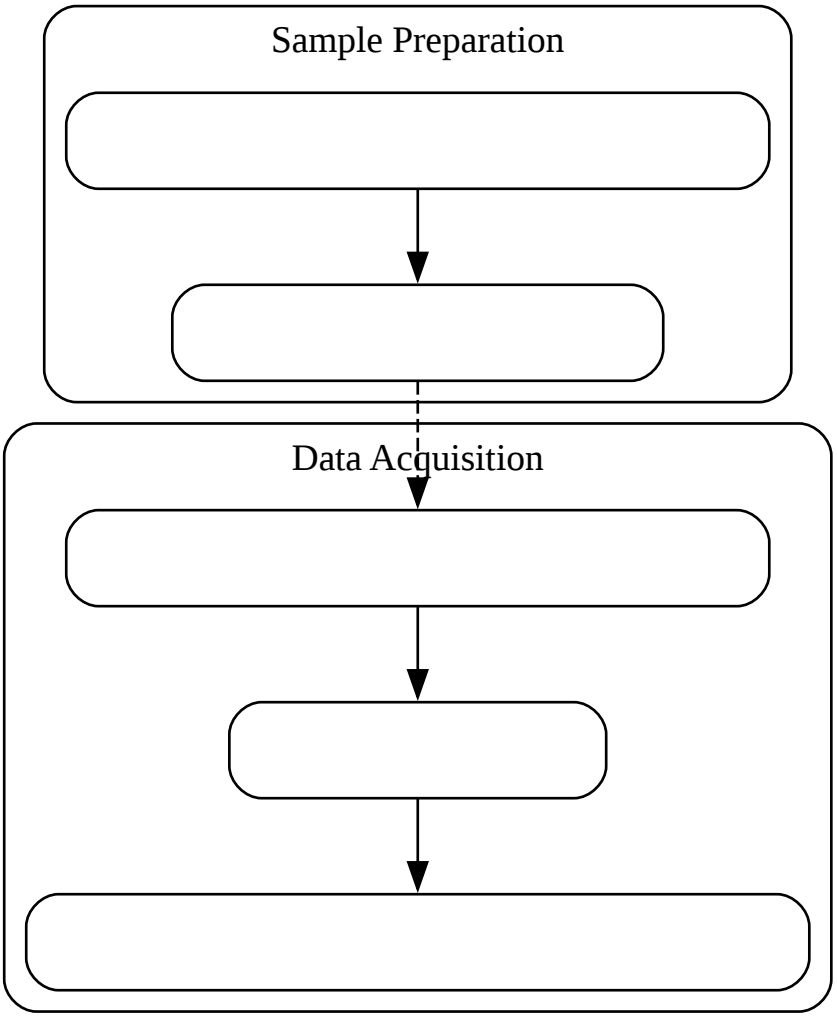
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IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol: ATR-FTIR Spectroscopy

Attenuated Total Reflectance (ATR) is a convenient technique for analyzing solid samples.[7][8]

ATR-FTIR Analysis Workflow



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Caption: Workflow for solid sample analysis using ATR-FTIR.

Detailed Steps:

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- Background Spectrum: Before analyzing the sample, a background spectrum of the clean, empty ATR crystal is recorded. This is to subtract any signals from the atmosphere (e.g., CO_2, water vapor).
- Sample Application: A small amount of the solid **5-Methoxy-6-methylpyridin-2-amine** is placed directly onto the ATR crystal.
- Pressure Application: A pressure arm is used to press the sample firmly against the crystal, ensuring good contact for the evanescent wave to interact with the sample.
- Sample Spectrum Acquisition: The IR spectrum of the sample is then recorded.
- Cleaning: After the measurement, the crystal is thoroughly cleaned with a solvent such as isopropanol.[9]

Predicted IR Spectroscopic Data

The predicted IR absorption bands are based on the characteristic frequencies of the functional groups present in the molecule. Data from 2-amino-5-methylpyridine provides a useful comparison.[10]

Table 3: Predicted IR Absorption Bands for **5-Methoxy-6-methylpyridin-2-amine**

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
3450 - 3300	Medium	N-H stretching (asymmetric and symmetric)	The two bands are characteristic of a primary amine (-NH_2). For 2-amino-5-methylpyridine, these appear around 3444 and 3335 cm^{-1}.[10]
3050 - 3000	Weak	Aromatic C-H stretching	These bands are typical for C-H bonds on an aromatic ring.
2980 - 2850	Medium	Aliphatic C-H stretching	These absorptions are due to the C-H bonds of the methoxy and methyl groups.
1620 - 1580	Strong	N-H bending (scissoring)	This strong band is characteristic of the scissoring vibration of a primary amine.
1580 - 1450	Medium-Strong	C=C and C=N stretching (aromatic ring)	Multiple bands are expected in this region corresponding to the vibrations of the pyridine ring.
1250 - 1200	Strong	Aryl-O stretching (asymmetric)	This strong absorption is characteristic of the C-O bond of the methoxy group attached to the aromatic ring.

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1050 - 1000	Medium	Aryl-O stretching (symmetric)	A second, typically less intense, C-O stretching band.
850 - 800	Strong	C-H out-of-plane bending	The substitution pattern on the pyridine ring will influence the position of this band.

Mass Spectrometry (MS)

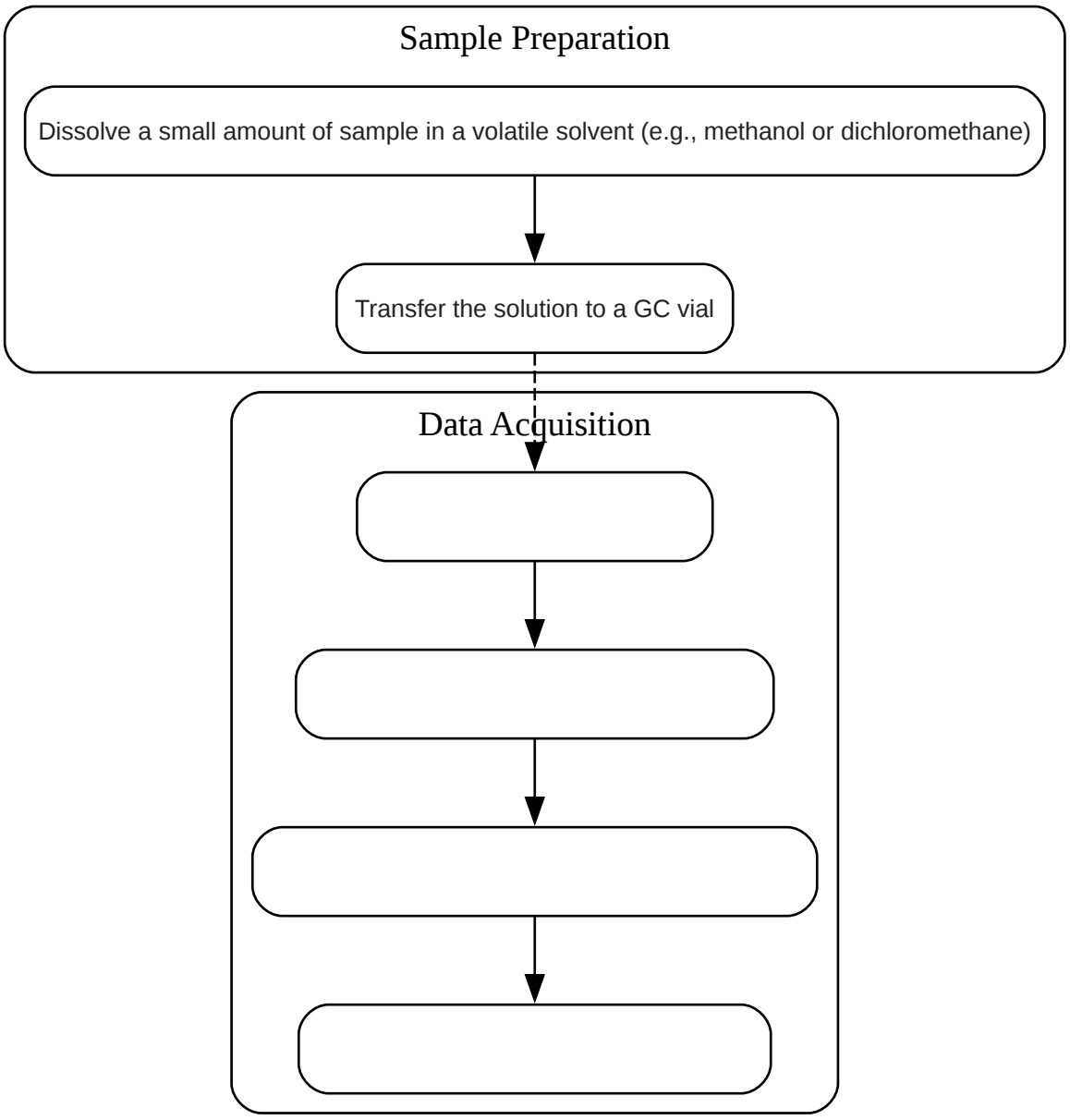
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Experimental Protocol: Electron Ionization (EI) GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is a standard method for the analysis of volatile and thermally stable organic compounds.[11]

GC-MS Analysis Workflow

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Caption: Workflow for GC-MS analysis.

Detailed Steps:

- Sample Preparation: A dilute solution of the compound is prepared in a volatile solvent like methanol or dichloromethane.

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- Injection: A small volume (typically 1 µL) of the solution is injected into the gas chromatograph.[11]
- Separation: The sample is vaporized and carried by an inert gas through a capillary column, where it is separated from any impurities. The oven temperature is programmed to ramp up to ensure efficient separation.[11]
- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source, where it is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.[11]
- Analysis: The resulting charged fragments are separated by the mass analyzer according to their mass-to-charge ratio (m/z) and detected.

Predicted Mass Spectrum and Fragmentation

The molecular weight of **5-Methoxy-6-methylpyridin-2-amine** ($C_7H_{10}N_2O$) is 138.17 g/mol .

Table 4: Predicted Key Fragments in the Mass Spectrum of **5-Methoxy-6-methylpyridin-2-amine**

m/z	Proposed Fragment	Fragmentation Pathway
138	$[M]^+$	Molecular ion
123	$[M - CH_3]^+$	Loss of a methyl radical from the methoxy or methyl group.
108	$[M - CH_2O]^+$	Loss of formaldehyde from the methoxy group.
95	$[M - CH_3 - CO]^+$	Subsequent loss of carbon monoxide from the $[M - CH_3]^+$ ion.

Interpretation:

- Molecular Ion: The molecular ion peak at m/z 138 should be observable. According to the nitrogen rule, a molecule with an even number of nitrogen atoms will have an even molecular

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weight, which is consistent with the proposed structure.[12]

- Major Fragments: The fragmentation of aromatic amines often involves cleavage of the bonds alpha to the amine group.[13] For this molecule, the loss of a methyl radical (from either the C-6 methyl or the methoxy group) to give a fragment at m/z 123 is a likely pathway. Another common fragmentation for methoxy-substituted aromatic compounds is the loss of formaldehyde (CH_2O) to give a fragment at m/z 108. Further fragmentation can lead to the loss of carbon monoxide.

Conclusion

The spectroscopic data presented in this guide, while predicted based on established principles and analogous compounds, provide a comprehensive framework for the characterization of **5-Methoxy-6-methylpyridin-2-amine**. The detailed protocols for NMR, IR, and MS analysis offer a standardized approach for obtaining high-quality data. The interpretation of the predicted spectra highlights the key structural features of the molecule and will serve as a valuable reference for researchers working with this and related compounds. Experimental verification of this data is encouraged to further solidify the spectroscopic profile of this molecule.

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